

Dalpiciclib hydrochloride solubility in DMSO and cell culture media

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Compound of Interest		
Compound Name:	Dalpiciclib hydrochloride	
Cat. No.:	B10829879	Get Quote

Dalpiciclib Hydrochloride Technical Support Center

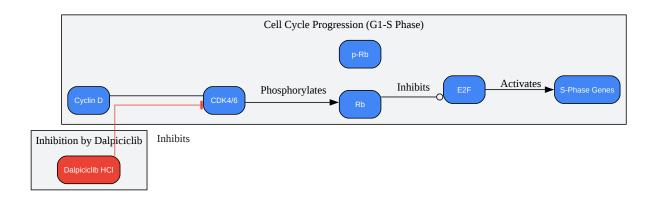
Welcome to the technical support center for **dalpiciclib hydrochloride**. This resource is designed to provide researchers, scientists, and drug development professionals with comprehensive guidance on the solubility, handling, and use of **dalpiciclib hydrochloride** in experimental settings.

Frequently Asked Questions (FAQs)

Q1: What is **dalpiciclib hydrochloride** and what is its mechanism of action?

Dalpiciclib hydrochloride is an orally active and highly selective inhibitor of Cyclin-Dependent Kinase 4 (CDK4) and Cyclin-Dependent Kinase 6 (CDK6).[1][2][3][4] Its IC50 values are approximately 12.4 nM for CDK4 and 9.9 nM for CDK6.[1] By inhibiting CDK4 and CDK6, dalpiciclib prevents the phosphorylation of the Retinoblastoma (Rb) protein.[5][6] This, in turn, induces G1 cell cycle arrest and inhibits cell proliferation in retinoblastoma-positive tumor cells. [4][5][6] Dalpiciclib has shown antitumor activity in various cancers, including breast cancer and esophageal squamous cell carcinoma.[1][2][7][3][4]







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